

Solubility Profile of Carboplatin-d4: A Technical Guide

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Compound of Interest		
Compound Name:	Carboplatin-d4	
Cat. No.:	B15143148	Get Quote

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This technical guide provides an in-depth overview of the solubility characteristics of **Carboplatin-d4**. Due to the limited availability of direct quantitative solubility data for the deuterated form, this document leverages data for its non-deuterated counterpart, Carboplatin, as a close surrogate. This guide is intended to support research, development, and formulation activities involving this stable isotope-labeled compound.

Core Executive Summary

Carboplatin-d4, a deuterated analog of the widely used antineoplastic agent Carboplatin, serves as an internal standard for its quantification in biological matrices by mass spectrometry. Understanding its solubility is critical for the preparation of stock solutions, formulation development, and ensuring accuracy in experimental assays. This document compiles available solubility data, presents a standardized experimental protocol for solubility determination, and illustrates the key signaling pathway associated with Carboplatin's mechanism of action.

Quantitative Solubility Data

While specific quantitative solubility data for **Carboplatin-d4** is not widely published, the solubility of Carboplatin provides a reliable estimate. **Carboplatin-d4** is described as being slightly soluble in methanol and water.[1] The following tables summarize the quantitative solubility of Carboplatin in various solvents.



Table 1: Solubility of Carboplatin in Aqueous Solvents

Solvent System	Solubility	Temperature
Water	14 mg/mL	Not Specified
Water	> 15 mg/mL	Not Specified
Water	10 mg/mL	Not Specified
Water	9.28 mg/mL	Not Specified
Water with 5% Glucose	10 mg/mL	Not Specified
PBS (pH 7.2)	~1 mg/mL	Not Specified
0.1N HCI	5 - 10 mg/mL	Not Specified
0.1N NaOH	5 - 10 mg/mL	Not Specified
pH 4 Acetate Buffer	5 - 10 mg/mL	Not Specified
pH 9 Carbonate Buffer	5 - 10 mg/mL	Not Specified

Table 2: Solubility of Carboplatin in Organic and Mixed Solvents

Solvent System	Solubility	Temperature
Ethanol (96%)	Very slightly soluble	Not Specified
95% Ethanol/H ₂ O	< 1 mg/mL	Not Specified
10% Ethanol/H₂O	5 - 10 mg/mL	Not Specified
Acetone	Very slightly soluble	Not Specified
Methanol	< 1 mg/mL	Not Specified
Dimethylacetamide	Virtually insoluble	Not Specified
Dimethyl Sulfoxide (DMSO)	Soluble, but inactivation reported	Not Specified



Important Note on DMSO: Several sources strongly advise against the use of Dimethyl Sulfoxide (DMSO) as a solvent for Carboplatin and other platinum-based drugs.[2][3][4][5][6] DMSO, being a nucleophilic solvent, can displace the ligands of the platinum complex, leading to the inactivation of the compound.[2][4][6] For in vitro studies, aqueous solutions, such as water or water with 5% glucose, are recommended.[2][7]

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The following is a generalized, detailed protocol for determining the equilibrium solubility of a compound like **Carboplatin-d4**, based on the widely accepted shake-flask method.[8][9]

Objective: To determine the saturation concentration of **Carboplatin-d4** in a specific solvent at a controlled temperature.

Materials:

- Carboplatin-d4
- Solvent of interest (e.g., ultra-pure water, buffer)
- Temperature-controlled orbital shaker or incubator
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE, chemically inert)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or MS)
- Vials for sample collection and analysis

Procedure:



· Preparation of a Saturated Solution:

 Add an excess amount of Carboplatin-d4 to a known volume of the solvent in a sealed container (e.g., a glass vial). The excess solid should be visually apparent.

· Equilibration:

 Place the sealed container in a temperature-controlled shaker and agitate at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached between the dissolved and undissolved solid.[8]

Phase Separation:

- After the equilibration period, allow the suspension to settle.
- To separate the undissolved solid, centrifuge the sample at a high speed.[8]
- Carefully withdraw the supernatant using a pipette and filter it through a chemically inert syringe filter to remove any remaining solid particles.[8] This clear filtrate represents the saturated solution.

Quantification:

- Prepare a series of standard solutions of Carboplatin-d4 of known concentrations in the same solvent.
- Analyze the standard solutions using a validated HPLC method to generate a calibration curve.
- Dilute the filtered saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
- Inject the diluted sample into the HPLC system and determine its concentration by comparing its response to the calibration curve.

Data Reporting:

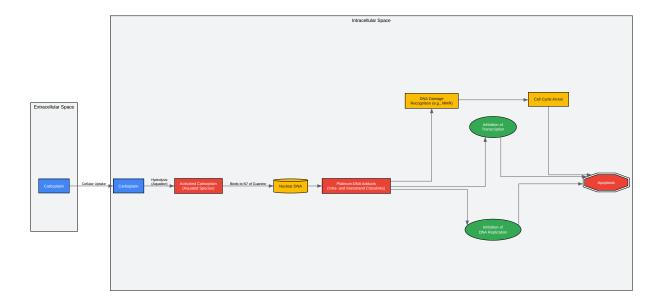


- Calculate the solubility of Carboplatin-d4 in the solvent, taking into account the dilution factor.
- Report the solubility in units such as mg/mL or mmol/L at the specified temperature.[8]

Visualizations

Carboplatin's Mechanism of Action: Signaling Pathway

Carboplatin exerts its cytotoxic effects primarily through the formation of DNA adducts, which disrupts DNA replication and transcription, ultimately leading to cell death.[10][11][12][13] The following diagram illustrates the key steps in this process.



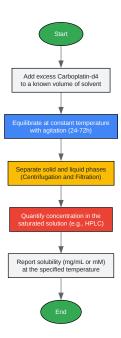
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Caption: Carboplatin's mechanism of action, from cellular uptake to the induction of apoptosis.



Experimental Workflow for Solubility Determination

The logical flow of the shake-flask method for determining solubility is depicted in the diagram below.



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Caption: A generalized workflow for determining equilibrium solubility using the shake-flask method.[8]

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